

Technical Guide: Physicochemical Properties of 2-Bromo-5-chloronitrobenzene

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Compound of Interest

Compound Name: 2-Bromo-5-chloronitrobenzene

Cat. No.: B041759

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular formula and molecular weight of **2-Bromo-5-chloronitrobenzene**, a key intermediate in various synthetic applications within the pharmaceutical and chemical industries.

Chemical Identity and Formula

2-Bromo-5-chloronitrobenzene is an aromatic organic compound. Its structure consists of a benzene ring substituted with a bromine atom, a chlorine atom, and a nitro group. The chemical formula for this compound has been determined to be $C_6H_3BrClNO_2$.^{[1][2][3][4]}

Molecular Weight

The molecular weight of a compound is a fundamental physical property, crucial for stoichiometric calculations in chemical reactions and for material characterization. The experimentally determined and calculated molecular weight of **2-Bromo-5-chloronitrobenzene** is approximately 236.45 g/mol.^{[1][2][4][5]}

Data Summary

The following table summarizes the key physicochemical data for **2-Bromo-5-chloronitrobenzene**.

Parameter	Value
Chemical Formula	C ₆ H ₃ BrClNO ₂
Molecular Weight	236.45 g/mol

Experimental Protocol: Molecular Weight Calculation

The molecular weight of **2-Bromo-5-chloronitrobenzene** is calculated by summing the atomic weights of its constituent atoms. The calculation is based on the chemical formula and the standard atomic weights of each element.

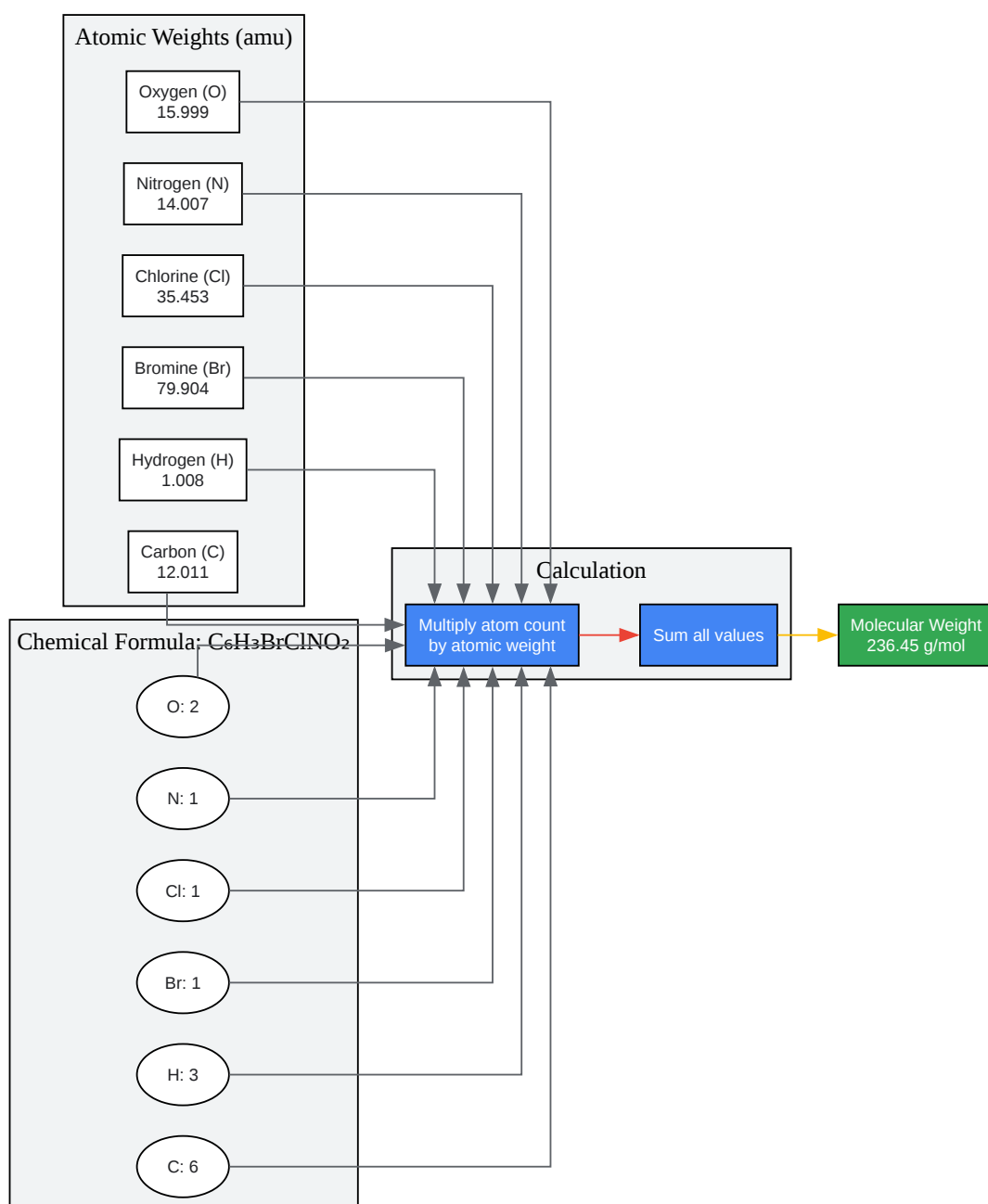
Methodology:

- Identify the chemical formula: The molecular formula for **2-Bromo-5-chloronitrobenzene** is C₆H₃BrClNO₂.
- Determine the number of atoms for each element:
 - Carbon (C): 6 atoms
 - Hydrogen (H): 3 atoms
 - Bromine (Br): 1 atom
 - Chlorine (Cl): 1 atom
 - Nitrogen (N): 1 atom
 - Oxygen (O): 2 atoms
- Obtain the standard atomic weight for each element:
 - C: 12.011 amu[6][7][8][9]
 - H: 1.008 amu[10][11][12][13][14]

- Br: 79.904 amu
- Cl: 35.453 amu
- N: 14.007 amu
- O: 15.999 amu
- Calculate the total molecular weight:
 - $(6 * 12.011) + (3 * 1.008) + (1 * 79.904) + (1 * 35.453) + (1 * 14.007) + (2 * 15.999) = 236.45 \text{ g/mol}$

Visualization of Molecular Weight Calculation

The following diagram illustrates the logical workflow for determining the molecular weight of **2-Bromo-5-chloronitrobenzene** from its chemical formula and the atomic weights of its constituent elements.



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